Navafenterol Saccharinate for COPD Research: A Technical Guide

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Compound of Interest

Compound Name:	*Navafenterol saccharinate*
CAS No.:	*1648550-37-1*
Cat. No.:	*B605785*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Navafenterol saccharinate** (also known as AZD8871), a novel, inhaled, long-acting dual-pharmacology muscarinic antagonist and β_2-adrenoceptor agonist (MABA) in development for the treatment of Chronic Obstructive Pulmonary Disease (COPD).[1]

Core Mechanism of Action

Navafenterol is a single molecule designed to act on two key pathways involved in the pathophysiology of COPD:

- M3 Muscarinic Receptor Antagonism: By blocking the M3 receptors on airway smooth muscle, Navafenterol inhibits acetylcholine-induced bronchoconstriction.[1]
- β_2-Adrenoceptor Agonism: By stimulating β_2-adrenoceptors, Navafenterol induces bronchodilation through the relaxation of airway smooth muscle.[1]

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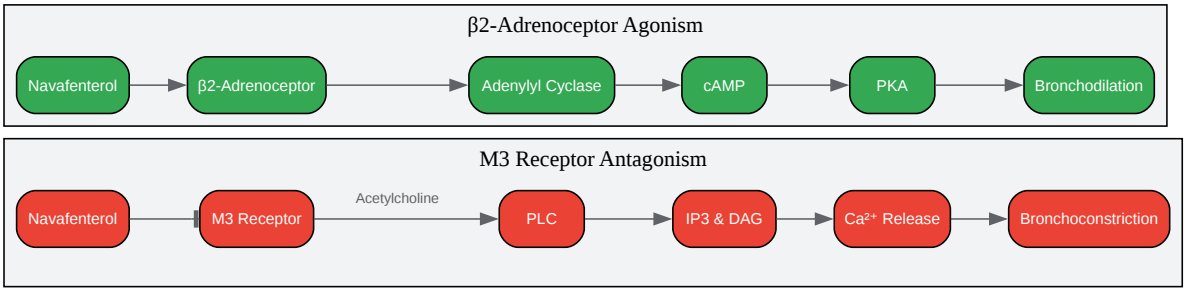
This dual mechanism allows for a synergistic bronchodilator effect from a single therapeutic agent.[1]

Signaling Pathway



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Caption: Dual signaling pathway of Navafenterol in airway smooth muscle cells.

Preclinical Data

In Vitro Receptor Binding and Functional Activity

Navafenterol has demonstrated high potency and selectivity in a range of in vitro assays.

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Receptor/Enzyme	Assay Type	Species	Value	Unit	Reference
M1 Muscarinic Receptor	Radioligand Binding	Human	9.9	pIC_{50}	[2]
M2 Muscarinic Receptor	Radioligand Binding	Human	9.9	pIC_{50}	[2]
M3 Muscarinic Receptor	Radioligand Binding	Human	9.5	pIC_{50}	[2]
M4 Muscarinic Receptor	Radioligand Binding	Human	10.4	pIC_{50}	[2]
M5 Muscarinic Receptor	Radioligand Binding	Human	8.8	pIC_{50}	[2]
β_1-Adrenoceptor	Functional Assay	Human	9.0	pEC_{50}	[2]
β_2-Adrenoceptor	Functional Assay	Human	9.5	pEC_{50}	[2]
β_3-Adrenoceptor	Functional Assay	Human	8.7	pEC_{50}	[2]
M3 Receptor Dissociation	Kinetic Assay	Human	4.97	Half-life (hours)	[1]
M2 Receptor Dissociation	Kinetic Assay	Human	0.46	Half-life (hours)	[1]
Electrically Stimulated Trachea	Functional Assay	Guinea Pig	8.6	pIC_{50}	[1][3]

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Spontaneous Tone Isolated Trachea	Functional Assay	Guinea Pig	8.8	pEC_{50}	[1][3]

In Vivo Bronchoprotective Effects

In vivo studies in animal models have confirmed the bronchoprotective and long-lasting effects of Navafenterol.

Animal Model	Challenge	Effect	Measurement	Value	Unit	Reference
Guinea Pig	Acetylcholine	Bronchoprotection	Dose-proportional inhibition	ID_{40} of 0.40	µg/kg	[2]
Dog	Acetylcholine	Bronchoprotection	Long-lasting effect	>24	Half-life (hours)	[1][3]
Guinea Pig	Pilocarpine	Antisialagogue	Maximal inhibition of sialorrhea	65 ± 11	% at 300 µg/mL	[2]

Clinical Data

Navafenterol has undergone Phase I and Phase IIa clinical trials to evaluate its safety, tolerability, pharmacokinetics, and efficacy in healthy volunteers and patients with COPD.

Phase I Clinical Trial (NCT02573155)

This study assessed single ascending doses of Navafenterol in patients with moderate to severe COPD.[4]

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Treatment Group	N	Change from Baseline in Trough FEV_1 (L)	p-value vs Placebo	Reference
Navafenterol 400 µg	38	0.111	<0.0001	
Navafenterol 1800 µg	38	0.210	<0.0001	
Placebo	38	-	-	
Indacaterol 150 µg	38	-	-	
Tiotropium 18 µg	38	-	-	

FEV_1: Forced Expiratory Volume in 1 second

Phase IIa Clinical Trial (NCT03645434)

This study evaluated the efficacy and safety of once-daily Navafenterol over a 14-day period in patients with moderate-to-severe COPD.[5]

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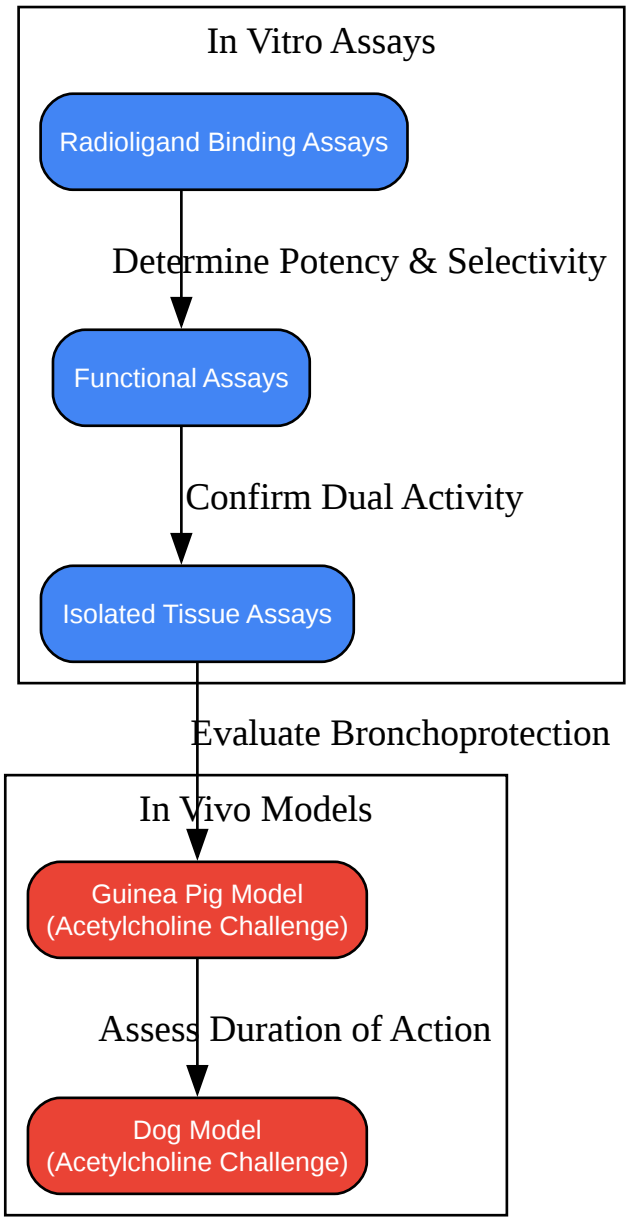
Treatment Group	N	LS Mean Difference in Trough FEV₁ vs Placebo (L)	p-value vs Placebo	LS Mean Difference in Trough FEV₁ vs Umeclidinium/Vilanterol (L)	p-value vs Umeclidinium/Vilanterol	Reference
Navafenterol 600 µg	73	0.202	<0.0001	-0.046	0.075	[5]
Umeclidinium/Vilanterol (62.5/25 µg)	73	-	-	-	-	[5]
Placebo	73	-	-	-	-	[5]

LS Mean: Least-Squares Mean

Experimental Protocols

Preclinical Experimental Workflows



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Caption: A generalized workflow for the preclinical evaluation of Navafenterol.

- Objective: To determine the binding affinity of Navafenterol for muscarinic and adrenergic receptors.
- Methodology:

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- Membrane Preparation: Membranes from cells expressing the human recombinant receptor subtypes (M1-M5, β_1-β_3) are prepared.
- Incubation: The membranes are incubated with a specific radioligand and varying concentrations of Navafenterol.
- Separation: Bound and free radioligand are separated by filtration.
- Detection: Radioactivity of the filter-bound complex is measured using a scintillation counter.
- Analysis: The concentration of Navafenterol that inhibits 50% of the specific radioligand binding (IC_{50}) is determined and converted to an inhibition constant (Ki). The pIC_{50} is calculated as the negative logarithm of the IC_{50}.

- Objective: To assess the ability of Navafenterol to protect against induced bronchoconstriction.
- Methodology:
  - Animal Preparation: Male Dunkin-Hartley guinea pigs are used.
  - Drug Administration: Navafenterol is administered via inhalation (nebulization).
  - Bronchoconstriction Induction: Acetylcholine is administered intravenously to induce bronchoconstriction.
  - Measurement: Airway resistance is measured to assess the degree of bronchoconstriction.
  - Analysis: The dose of Navafenterol required to inhibit the acetylcholine-induced bronchoconstriction by 40% (ID_{40}) is calculated.[2]

Clinical Trial Protocol Workflow (NCT03645434 - Phase IIa)

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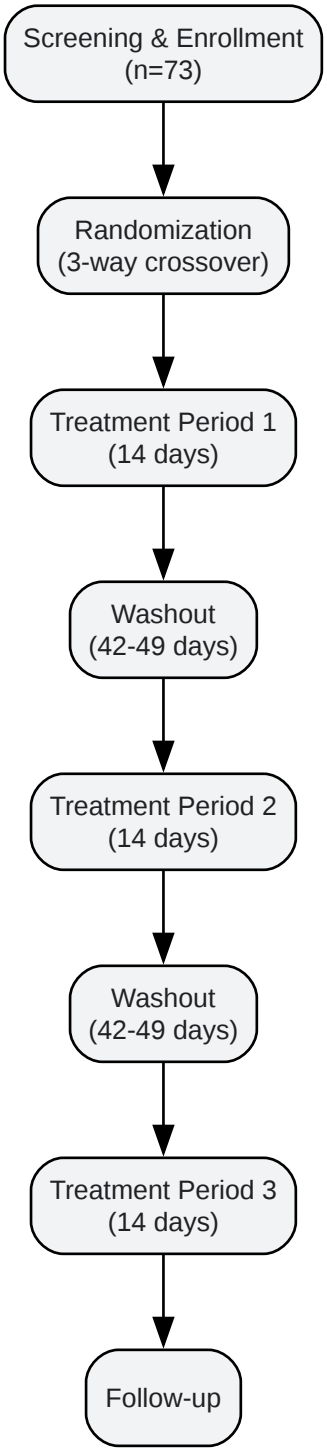

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Caption: Workflow for the Phase IIa clinical trial (NCT03645434).

- Design: A multicenter, randomized, double-blind, double-dummy, three-way crossover study. [5]

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- Population: Patients with moderate-to-severe COPD.[5]
- Treatments:
  - Navafenterol 600 µg once daily
  - Umeclidinium/Vilanterol (62.5/25 µg) once daily
  - Placebo[5]
- Primary Endpoint: Change from baseline in trough FEV_1 on day 15.[5]
- Secondary Endpoints:
  - Change from baseline in peak FEV_1
  - Change from baseline in Breathlessness, Cough and Sputum Scale (BCSS)
  - Change from baseline in COPD Assessment Tool (CAT)
  - Adverse events
  - Pharmacokinetics[5]

Safety and Tolerability

Across clinical trials, Navafenterol has been generally well-tolerated.[5] In the Phase IIa study, the safety profile of Navafenterol was similar to that of placebo and the active comparator.[5] No serious adverse events were reported in the Navafenterol treatment period.[5] In a Phase I study, the most frequently reported treatment-emergent adverse events were headache and nasopharyngitis.[6]

Conclusion

Navafenterol saccharinate represents a promising advancement in COPD therapy, offering the benefits of dual bronchodilation in a single molecule. Its potent and selective preclinical profile has been supported by positive efficacy and safety data in early-phase clinical trials.

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Further investigation in larger, long-term clinical trials is warranted to fully establish its role in the management of COPD.[7]

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